Application Note & Protocols: (1S)-1-(3-bromo-4-fluorophenyl)ethan-1-ol

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Compound of Interest	
Compound Name:	*(1S)-1-(3-bromo-4-fluorophenyl)ethan-1-ol*
CAS No.:	*929884-46-8*
Cat. No.:	*B1345013*

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A Guide to Asymmetric Synthesis and Key Reaction Mechanisms for Drug Development Professionals

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Abstract

Chiral alcohols are fundamental building blocks in the synthesis of pharmaceuticals and other biologically active molecules.[1] Their defined stereochemistry is often crucial for therapeutic efficacy and safety.[1] This document provides a detailed guide to the reaction mechanisms associated with **(1S)-1-(3-bromo-4-fluorophenyl)ethan-1-ol**, a versatile chiral intermediate. We will explore its primary synthesis via the asymmetric reduction of a prochiral ketone and detail the mechanisms and protocols for its subsequent transformations, including oxidation, stereochemical inversion, and carbon-carbon bond formation. This guide is intended for researchers, scientists, and drug development professionals seeking to leverage this valuable synthon in their discovery and development pipelines.[2]

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Part 1: Enantioselective Synthesis of (1S)-1-(3-bromo-4-fluorophenyl)ethan-1-ol

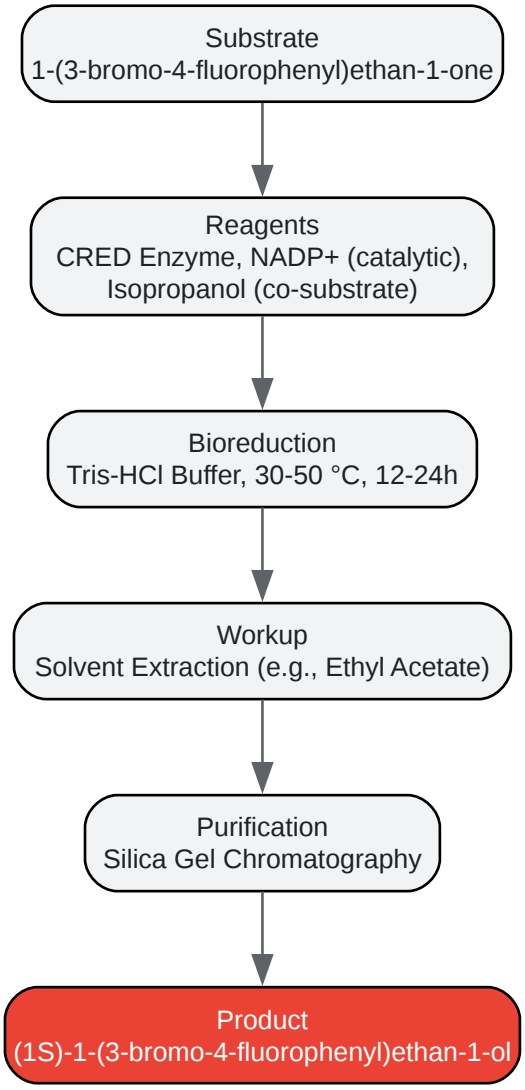
The most direct and efficient route to optically pure **(1S)-1-(3-bromo-4-fluorophenyl)ethan-1-ol** is the asymmetric reduction of its corresponding prochiral ketone, 1-(3-bromo-4-fluorophenyl)ethan-1-one.[3][4] While chemical methods using chiral catalysts exist, biocatalytic reduction using carbonyl reductases (CREDs) or alcohol dehydrogenases (ADHs) offers exceptional enantioselectivity under mild, environmentally benign conditions.[5][6]

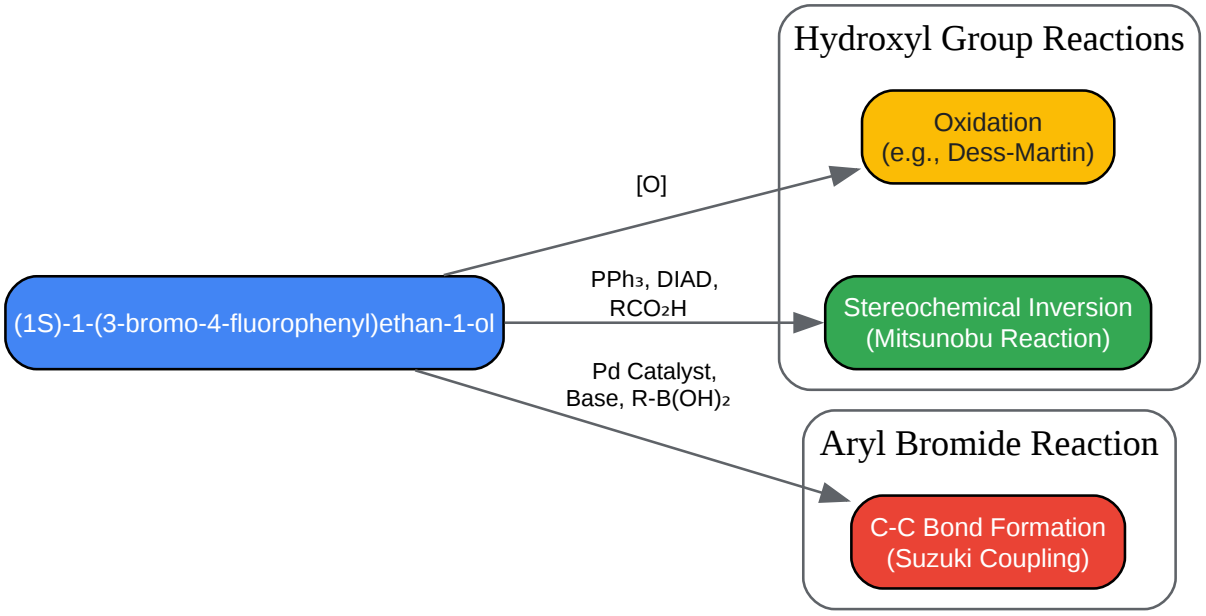
Mechanism: Biocatalytic Asymmetric Reduction

Enzymatic reduction of ketones involves the transfer of a hydride ion from a cofactor, typically NADPH (Nicotinamide adenine dinucleotide phosphate), to the carbonyl carbon of the substrate.[7] The enzyme's chiral active site precisely orients the ketone, ensuring the hydride is delivered to one specific face (in this case, the Re-face) to produce the desired (S)-enantiomer with high fidelity.[8] To make the process cost-effective, a catalytic amount of the expensive NADPH cofactor is used, and it is continuously regenerated in situ. A common method for cofactor recycling is the "substrate-coupled" approach, where a sacrificial alcohol, such as isopropanol, is co-added and oxidized to acetone by the same enzyme, thereby reducing NADP+ back to NADPH.

Workflow for Enzymatic Synthesis

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